

Technical Support Center: Enhancing Perovskite Film Quality with NH₄SCN Additive

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Compound of Interest

Compound Name: *Lithium thiocyanate*

CAS No.: *556-65-0*

Cat. No.: *B3191554*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing ammonium thiocyanate (NH₄SCN) as an additive to reduce grain boundaries in perovskite films. Here, you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and key data to support your experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of NH₄SCN as an additive in perovskite precursor solutions?

A1: NH₄SCN is primarily used as an additive to improve the quality of perovskite films by increasing the crystal grain size and reducing the grain boundary area.^{[1][2]} This leads to a lower trap-state density, which in turn enhances charge transport and the overall photovoltaic performance of perovskite solar cells (PSCs).^{[1][2]}

Q2: How does NH₄SCN influence the crystallization process of perovskite films?

A2: The synergistic effect of the NH₄⁺ and SCN⁻ ions helps to control the nucleation and growth speed of the perovskite crystal grains.^[3] The NH₄⁺ cation can slow down crystal

growth, which helps in reducing defects, while the SCN⁻ anion promotes the formation of the desired α -phase in formamidinium-based perovskites.[4]

Q3: Is the SCN⁻ ion incorporated into the final perovskite structure?

A3: While SCN⁻ acts as a pseudohalide and can potentially substitute iodide ions, studies suggest that annealing the film (e.g., at 100°C for 10 minutes) helps to evaporate any remaining thiocyanate ions.[5] Fourier transform infrared (FTIR) spectroscopy has confirmed the absence of vibrational modes from SCN⁻ in the final film, indicating its primary role is in influencing the crystallization dynamics rather than altering the final chemical composition.[5]

Q4: What are the typical concentrations of NH₄SCN used?

A4: The optimal concentration of NH₄SCN can vary depending on the specific perovskite composition and deposition method. For instance, in 2D/3D perovskite films of (PEA)₂(MA)_{n-1}PbI_{3n+1}, a concentration of 0.4 M NH₄SCN in DMF has been used.[5] In other studies with FAPbI₃, concentrations ranging from 2 mol% to 30 mol% have been reported to be effective.[6][7] One study found a 40% molar concentration of NH₄SCN to be optimal for achieving the largest grain size in FAPbI₃ films via a sequential deposition method.[4][8]

Q5: Can NH₄SCN be used with different perovskite compositions?

A5: Yes, NH₄SCN has been successfully employed as an additive in various perovskite systems, including MAPbI₃, FAPbI₃, triple-cation perovskites, and 2D/3D hybrid perovskites.[1][4][5][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Increased Surface Roughness	While NH ₄ SCN improves crystallinity, it can sometimes lead to increased surface roughness.[5]	Optimize the NH ₄ SCN concentration. A lower concentration might still provide benefits in grain boundary reduction without excessively roughening the surface. Also, ensure a controlled and uniform annealing process.
Phase Separation of Low-Dimensional Perovskites	The addition of NH ₄ SCN can favor the formation and segregation of low-dimensional perovskite phases, especially at the perovskite/substrate interface.[5][9]	It is crucial to find a balance between improved crystal orientation and minimizing large-scale phase separation. [5][9] This can be achieved by carefully tuning the NH ₄ SCN concentration and the stoichiometry of the precursor solution.[5]
Incomplete Conversion to Perovskite	In sequential deposition methods, an improper intermediate layer or reaction time can lead to residual PbI ₂ .	The use of NH ₄ SCN can help form a favorable intermediate layer that promotes the complete conversion to the perovskite phase.[4] Ensure the immersion time and annealing temperature in the second step are optimized.
Poor Film Morphology (e.g., pinholes)	Inconsistent nucleation and crystal growth.	The synergistic effect of NH ₄ ⁺ and SCN ⁻ in NH ₄ SCN helps control nucleation and growth, leading to more uniform films with fewer pinholes.[3] Ensure a clean substrate and controlled spin-coating parameters.

Device Hysteresis	Hysteresis in current-voltage scans can be caused by trap states at grain boundaries.	By increasing the grain size and reducing grain boundaries, NH4SCN addition can significantly reduce hysteresis in perovskite solar cells.[3]
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Quantitative Data Summary

The following tables summarize the quantitative effects of using NH4SCN as an additive in perovskite films based on findings from various studies.

Table 1: Effect of NH4SCN on FAPbI3 Perovskite Film Properties (Sequential Deposition)

NH4SCN Concentration (molar %)	Average Grain Size	Key Observations	Reference
0% (Pristine)	-	Presence of δ -FAPbI3 (yellow phase)	[6]
30%	-	Promoted formation of α -FAPbI3 (black phase), improved crystallinity and moisture stability.	[6]
40%	~1350 nm	Largest grain size, homogeneous morphology, higher absorption, and prevalence of the α -phase.	[4][8]

Table 2: Impact of NH4SCN on Triple-Cation Perovskite Solar Cell Performance

Additive	Power Conversion Efficiency (PCE)	Key Finding	Reference
None	17.24%	Reference device performance.	[1]
NH4SCN	19.36%	Increased grain size, reduced trap-state density, and improved photovoltaic performance.	[1]

Experimental Protocols

1. One-Step Spin-Coating Method for FAPbI₃ with NH₄SCN

This protocol is based on the method described for fabricating formamidinium lead triiodide (FAPbI₃) films.

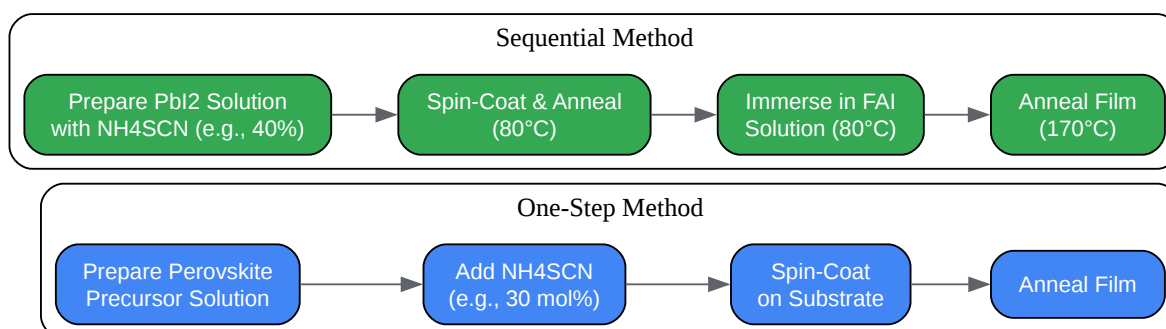
- Precursor Solution Preparation:
 - Prepare the desired molar concentration of the FAPbI₃ precursor solution in a suitable solvent (e.g., DMF).
 - Introduce ammonium thiocyanate (NH₄SCN) into the precursor solution. A concentration of 30 mol% has been shown to be effective.[6]
 - Stir the solution until the NH₄SCN is fully dissolved.
- Film Deposition:
 - Dispense the precursor solution onto a cleaned substrate.
 - Spin-coat the solution to form a uniform film.
 - Anneal the film on a hotplate at a specified temperature and duration to promote crystallization and remove residual solvent and thiocyanate.

2. Sequential Deposition Method for FAPbI₃ with NH₄SCN

This protocol is adapted from a method where NH₄SCN is added in the first step.[\[4\]](#)[\[8\]](#)

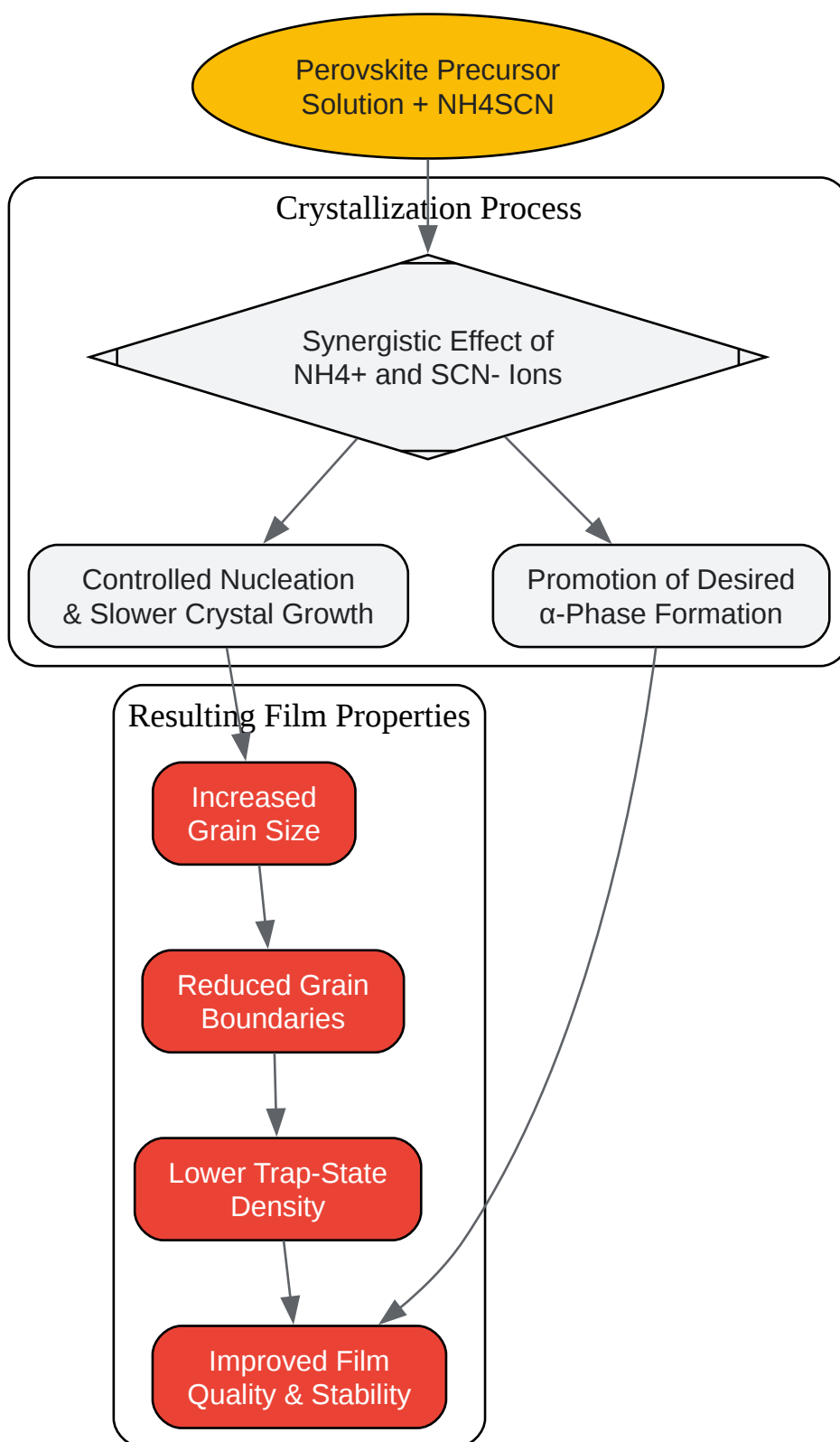
- Step 1: PbI₂ Layer Deposition
 - Prepare a precursor solution of 1 M lead (II) iodide (PbI₂) in DMF.
 - Add the desired molar concentration of NH₄SCN (e.g., 20%, 30%, 40%, or 50%) to the PbI₂ solution.[\[4\]](#)
 - Spin-coat the PbI₂-NH₄SCN solution onto a cleaned substrate at 4000 rpm for 60 seconds.[\[4\]](#)
 - Anneal the substrate at 80°C for 30 minutes.[\[4\]](#)
- Step 2: Conversion to Perovskite
 - Prepare a 12 mg/mL solution of formamidinium iodide (FAI) in isopropanol (IPA).[\[4\]](#)
 - Immerse the PbI₂-coated substrate into the FAI solution at 80°C for 90 seconds.[\[4\]](#)
 - Remove the substrate and anneal at 170°C for 60 minutes to form the FAPbI₃ film.[\[4\]](#)

Visualized Workflows and Mechanisms



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Caption: Experimental workflows for perovskite film fabrication using NH₄SCN.



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Caption: Mechanism of NH₄SCN in improving perovskite film quality.

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